

# A Comparative Guide to the Thermal Shock Resistance of HfB<sub>2</sub> and ZrB<sub>2</sub> Ceramics

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## Compound of Interest

Compound Name: *Hafnium diboride*

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**Hafnium diboride** (HfB<sub>2</sub>) and zirconium diboride (ZrB<sub>2</sub>) are leading ultra-high temperature ceramics (UHTCs) prized for their exceptional melting points and mechanical strength at extreme temperatures. A critical performance parameter for their application in demanding environments, such as aerospace thermal protection systems and high-speed cutting tools, is their resistance to thermal shock. This guide provides an objective comparison of the thermal shock resistance of monolithic HfB<sub>2</sub> and ZrB<sub>2</sub> ceramics, supported by experimental data and detailed methodologies.

## Executive Summary

Both HfB<sub>2</sub> and ZrB<sub>2</sub> exhibit high thermal conductivity and relatively low coefficients of thermal expansion, which are key indicators of good thermal shock resistance. However, subtle differences in their thermomechanical properties lead to variations in their performance under rapid temperature changes. While direct comparative data for the critical temperature difference ( $\Delta T_c$ ) of monolithic HfB<sub>2</sub> is limited in the readily available literature, analysis of their individual properties and data from composite materials suggest that HfB<sub>2</sub> may possess a slight advantage in intrinsic thermal shock resistance due to its higher thermal conductivity. Conversely, monolithic ZrB<sub>2</sub> has been experimentally shown to have a critical temperature difference of approximately 400°C.

## Data Presentation: A Side-by-Side Comparison

The following tables summarize the key thermomechanical properties and thermal shock parameters for monolithic HfB<sub>2</sub> and ZrB<sub>2</sub> ceramics. It is important to note that the properties of ceramics can vary significantly depending on the processing route, purity, and microstructure.

Table 1: Thermomechanical Properties of Monolithic HfB<sub>2</sub> and ZrB<sub>2</sub> Ceramics

Property	HfB <sub>2</sub>	ZrB <sub>2</sub>
Thermal Conductivity (W/m·K)	~103 - 107[1]	~56 - 93[2][3]
Coefficient of Thermal Expansion (10 <sup>-6</sup> /K)	~6.3 - 7.6[4]	~6.74 - 9.62[2]
Young's Modulus (GPa)	~525[5][6]	~366 - 520[7]
Fracture Toughness (MPa·m <sup>1/2</sup> )	~3.12 - 7.12[8]	~3.5 - 4.8[9]
Flexural Strength (MPa)	~340 - 501[8][10]	~550[9][11]

Table 2: Thermal Shock Resistance Parameters

Parameter	HfB <sub>2</sub>	ZrB <sub>2</sub>
Critical Temperature Difference (ΔT <sub>c</sub> ) (°C)	Data for monolithic not readily available; (ZrB <sub>2</sub> +HfB <sub>2</sub> )-SiC composite: 475[10][12]	Monolithic: ~400[9]
Strength Retention	Data for monolithic not readily available; (ZrB <sub>2</sub> +HfB <sub>2</sub> )-SiC composite retains >70% of initial strength up to ΔT of 475°C[10][12]	Monolithic ZrB <sub>2</sub> shows a sharp decrease in strength beyond a ΔT of ~400°C.[9]

## Experimental Protocols: The Water Quenching Method

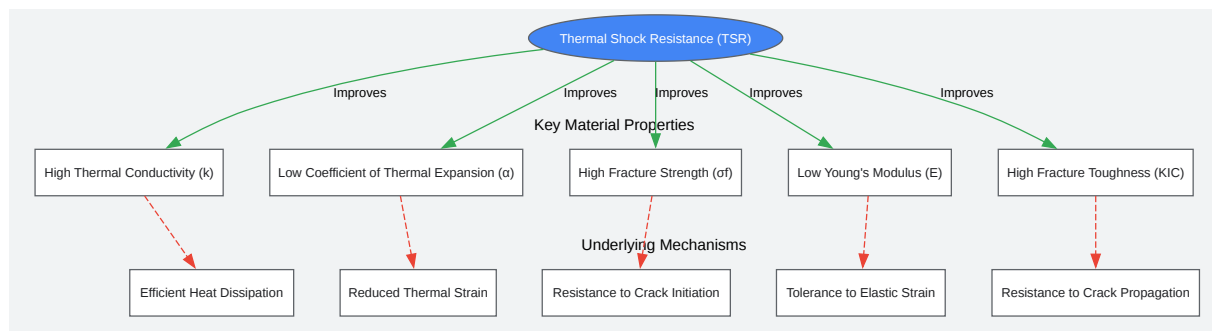
The most common method for evaluating the thermal shock resistance of ceramics is the water quenching test, as standardized by ASTM C1525-04.[7] This method involves heating a ceramic specimen to a specific temperature and then rapidly quenching it in a water bath at a lower temperature. The resulting thermal shock can induce cracking and a subsequent loss of mechanical strength.

A typical experimental workflow for the water quenching test is as follows:

- **Specimen Preparation:** Rectangular bar specimens are fabricated from the ceramic material. The surfaces are typically polished to minimize the influence of surface flaws on the test results.
- **Initial Strength Measurement:** A baseline flexural strength is determined for a set of as-prepared specimens using a three-point or four-point bending test.
- **Heating:** The test specimens are heated in a furnace to a predetermined temperature and held at that temperature to ensure thermal equilibrium.
- **Quenching:** The heated specimens are rapidly transferred from the furnace and submerged in a water bath, typically at room temperature.
- **Post-Quench Strength Measurement:** After quenching, the specimens are dried, and their residual flexural strength is measured using the same bending test as in step 2.
- **Determination of Critical Temperature Difference ( $\Delta T_c$ ):** The process is repeated for different furnace temperatures (and thus different temperature differences,  $\Delta T$ ). The critical temperature difference ( $\Delta T_c$ ) is defined as the temperature difference at which a significant drop in flexural strength (often 30-50%) is observed.

## Factors Influencing Thermal Shock Resistance

The ability of a ceramic to withstand thermal shock is not governed by a single property but rather by a combination of thermomechanical characteristics. The following diagram illustrates the key material properties and their relationship to thermal shock resistance.



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Caption: Key material properties influencing the thermal shock resistance of ceramics.

## Discussion and Conclusion

The superior thermal conductivity of  $\text{HfB}_2$  is a primary contributor to its anticipated high thermal shock resistance. A higher thermal conductivity allows for more rapid dissipation of heat, thereby reducing the temperature gradients that are the root cause of thermal stresses. While both materials have relatively low coefficients of thermal expansion, minimizing the strain induced by temperature changes, the higher fracture toughness observed in some  $\text{HfB}_2$  specimens suggests a greater resistance to the propagation of any cracks that may initiate.

In contrast, the higher flexural strength of monolithic  $\text{ZrB}_2$  indicates a greater resistance to the initiation of cracks under thermal stress. The experimentally determined critical temperature difference of approximately  $400^\circ\text{C}$  for monolithic  $\text{ZrB}_2$  provides a valuable benchmark. Data from a  $(\text{ZrB}_2+\text{HfB}_2)$ -SiC composite, which exhibited a higher  $\Delta T_c$  of  $475^\circ\text{C}$  compared to a  $\text{ZrB}_2$ -SiC composite's  $385^\circ\text{C}$ , suggests that the inclusion of  $\text{HfB}_2$  can enhance thermal shock performance.[10][12]

In conclusion, while both  $\text{HfB}_2$  and  $\text{ZrB}_2$  are formidable materials for high-temperature applications,  $\text{HfB}_2$  appears to hold a theoretical advantage in intrinsic thermal shock resistance,

primarily due to its higher thermal conductivity. However, the higher strength of  $\text{ZrB}_2$  provides it with a strong resistance to the initial formation of thermal shock-induced cracks. The choice between these two materials for a specific application will ultimately depend on the precise thermal and mechanical loading conditions, as well as considerations of cost and material availability. Further experimental studies directly comparing the thermal shock behavior of monolithic  $\text{HfB}_2$  and  $\text{ZrB}_2$  under identical test conditions are warranted to provide a more definitive conclusion.

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## References

- 1. [mdpi.com](#) [[mdpi.com](#)]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
- 4. [files01.core.ac.uk](#) [[files01.core.ac.uk](#)]
- 5. [tandfonline.com](#) [[tandfonline.com](#)]
- 6. [tandfonline.com](#) [[tandfonline.com](#)]
- 7. [researchgate.net](#) [[researchgate.net](#)]
- 8. [researchgate.net](#) [[researchgate.net](#)]
- 9. [researchgate.net](#) [[researchgate.net](#)]
- 10. [researchgate.net](#) [[researchgate.net](#)]
- 11. "Processing and Characterization of  $\text{ZrB}_2$ -based Ultra-high Temperature M" by Greg Hilmas, James W. Zimmermann et al. [[scholarsmine.mst.edu](#)]
- 12. [researchgate.net](#) [[researchgate.net](#)]
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